

Protocol for dissolving and preparing AF12198 solution

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Compound of Interest

Compound Name: AF12198

Cat. No.: B10857862

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Application Notes and Protocols for AF12198 Solution

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the dissolution and preparation of **AF12198** solutions for research purposes. **AF12198** is a potent and selective peptide antagonist of the human type I interleukin-1 (IL-1) receptor, playing a crucial role in the investigation of IL-1 mediated inflammatory pathways.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical Properties

A summary of the key chemical and physical properties of **AF12198** is presented in the table below.

Property	Value
Molecular Weight	1895.14 g/mol [1]
Formula	C ₉₆ H ₁₂₃ N ₁₉ O ₂₂ [1]
Sequence	Ac-FEWTPGWYQXYALPL-NH ₂ (X = Aze, 2-azetidine-1-carboxylic acid)[2][3]
Purity	≥95%[3]
CAS Number	185413-30-3[1]
Appearance	Powder[1]

Biological Activity

AF12198 is a selective antagonist for the human type I IL-1 receptor (IL-1RI) with an IC₅₀ value of 8 nM.[1][3][4] It shows significantly lower affinity for the human type II IL-1 receptor (IC₅₀ > 6.7 mM) and the murine type I IL-1 receptor (IC₅₀ > 200 mM).[1][3][4] This antagonist effectively blocks IL-1-induced cellular responses, such as the expression of ICAM-1 and E-selectin in Human Umbilical Vein Endothelial Cells (HUVECs) and the induction of IL-8 in human dermal fibroblasts.[3] In vivo studies have demonstrated its anti-inflammatory activity, including the reduction of IL-1β-induced IL-6 production.[2][3]

Target/Assay	IC ₅₀	Cell Type
Human Type I IL-1 Receptor Binding	8 nM[1][3][4]	-
IL-1-induced ICAM-1 Expression	9 nM[2][4][5]	Endothelial Cells[2]
IL-1-induced IL-8 Production	25 nM[1][2][4][5]	Human Dermal Fibroblasts[1][2]
IL-1β-induced IL-6 Production (Cynomolgus Monkey Blood)	17 μM[5]	-
IL-1β-induced IL-6 Production (Human Primate Blood)	15 μM[5]	-

Experimental Protocols

Preparation of AF12198 Stock Solution for In Vitro Use

This protocol details the preparation of a 1 mg/mL stock solution of **AF12198** in 10% ethanol/PBS.

Materials:

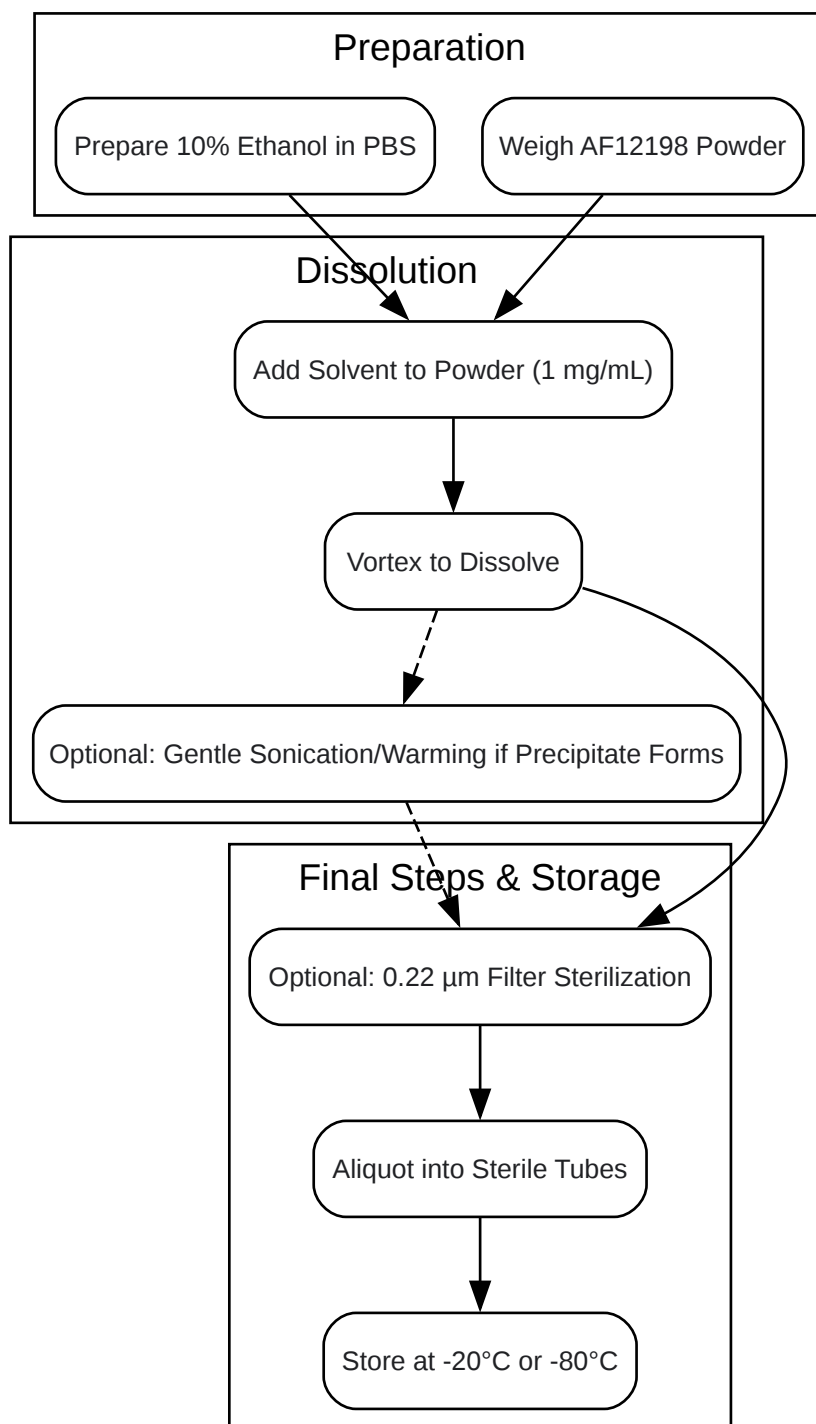
- **AF12198** powder
- Ethanol (200 proof, anhydrous)
- Phosphate Buffered Saline (PBS), sterile
- Sterile conical tubes or vials
- Pipettes and sterile filter tips

Procedure:

- **Solvent Preparation:** Prepare a 10% ethanol/PBS solution by mixing one part ethanol with nine parts sterile PBS.
- **Weighing:** Accurately weigh the desired amount of **AF12198** powder.
- **Dissolution:** Add the appropriate volume of the 10% ethanol/PBS solvent to the **AF12198** powder to achieve a final concentration of 1 mg/mL.
- **Mixing:** Gently vortex the solution until the powder is completely dissolved. If precipitation or phase separation occurs, brief sonication or warming of the solution can aid in dissolution.[5]
- **Sterilization (Optional):** If required for the experimental application, sterilize the solution by passing it through a 0.22 µm syringe filter.
- **Storage:** Store the stock solution at -20°C. It is recommended to prepare fresh solutions or use small, pre-packaged sizes as solutions may be unstable.[4] For long-term storage, aliquoting the stock solution is advised to avoid multiple freeze-thaw cycles. Stock solutions

are stable for up to 1 month at -20°C and 6 months at -80°C when stored properly (sealed, away from light and moisture).[5]

Workflow for Preparing AF12198 In Vitro Stock Solution



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Caption: Workflow for preparing **AF12198** in vitro stock solution.

Preparation of **AF12198** Formulation for In Vivo Use

This protocol provides two options for preparing **AF12198** for in vivo administration, yielding a clear solution of at least 2.5 mg/mL.^[5]

Protocol 1: Aqueous Formulation

Materials:

- **AF12198** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl), sterile

Procedure:

- Add the solvents to the **AF12198** powder sequentially in the following proportions: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Ensure each solvent is fully incorporated before adding the next.
- Mix thoroughly until a clear solution is obtained.

Protocol 2: Oil-based Formulation

Materials:

- **AF12198** powder
- Dimethyl sulfoxide (DMSO)
- Corn Oil

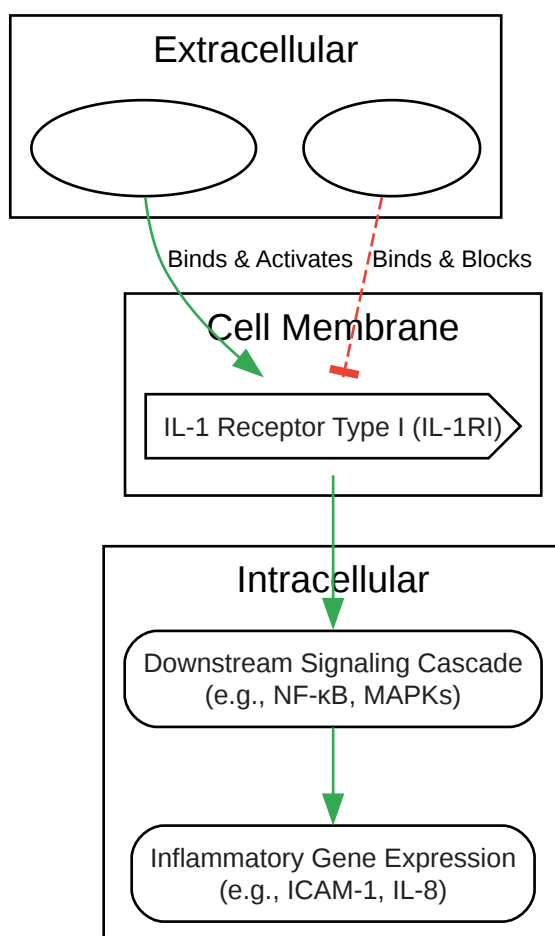
Procedure:

- Add the solvents to the **AF12198** powder sequentially in the following proportions: 10% DMSO and 90% Corn Oil.
- Ensure the DMSO is fully incorporated before adding the corn oil.
- Mix thoroughly until a clear solution is obtained.

Signaling Pathway

AF12198 acts as a competitive antagonist at the IL-1 Receptor Type I (IL-1RI). By binding to IL-1RI, it prevents the binding of IL-1 α and IL-1 β , thereby inhibiting the subsequent downstream inflammatory signaling cascade.

AF12198 Mechanism of Action



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Caption: **AF12198** competitively antagonizes the IL-1 Receptor Type I.

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References

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